

Personal protective equipment for handling (S,R,S)-AHPC-PEG1-OTs

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Compound of Interest

Compound Name: (S,R,S)-AHPC-PEG1-OTs

Cat. No.: B11936495

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Essential Safety and Handling Guide for (S,R,S)-AHPC-PEG1-OTs

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial, immediate safety and logistical information for the handling of **(S,R,S)-AHPC-PEG1-OTs**, a chemically synthesized conjugate used in PROTAC (Proteolysis-Targeting Chimera) technology.^{[1][2][3]} Due to its nature as a potent biological molecule and the presence of a tosylate group, this compound requires careful handling to minimize exposure and ensure a safe laboratory environment. Adherence to these procedural steps is essential for operational safety and proper disposal.

Immediate Safety and Hazard Information

(S,R,S)-AHPC-PEG1-OTs is an E3 ligase ligand-linker conjugate that incorporates a VHL (von Hippel-Lindau) ligand.^{[1][2][3]} While a specific Safety Data Sheet (SDS) for this compound is not readily available, the safety precautions are based on the known hazards of its components: PROTACs, PEGylated compounds, and tosylates.

- PROTACs: As biologically active molecules designed to induce protein degradation, PROTACs should be handled as potent and hazardous compounds.^{[4][5][6][7]}

- Tosylates: Tosylate-containing compounds are known to be potent alkylating agents and may be carcinogenic.[8]
- PEGylated Compounds: The polyethylene glycol (PEG) linker generally has low toxicity and enhances solubility.

Based on a safety data sheet for the related compound, (S,R,S)-AHPC monohydrochloride, associated hazards may include:

- Harmful if swallowed[9]
- Causes skin irritation[9]
- Causes serious eye irritation[9]
- May cause respiratory irritation[9]

Quantitative Data Summary

Specific quantitative data for **(S,R,S)-AHPC-PEG1-OTs** is limited. The following table summarizes available information and notes where data is not available, based on typical PROTAC compounds.

Parameter	Value/Information	Source/Regulation
GHS Hazard Classification	Acute toxicity, Oral (Category 4), Skin corrosion/irritation (Category 2), Serious eye damage/eye irritation (Category 2A), Specific target organ toxicity - single exposure (Category 3), Respiratory tract irritation	Based on SDS for similar PROTAC compounds[9]
Personal Protective Equipment (PPE)	Nitrile gloves (double-gloving recommended), safety goggles with side-shields, lab coat. A suitable respirator may be required for handling powders outside of a containment hood.	Standard laboratory practice for hazardous chemicals[4][5][6]
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. For long-term stability, storage at -20°C is recommended.	General guidance for chemical storage[7]
Primary Disposal Method	High-temperature incineration by a licensed hazardous waste disposal facility.	Common practice for cytotoxic and antineoplastic waste[6]
Spill Cleanup	Absorb with inert material (e.g., vermiculite, sand), collect in a sealed container, and dispose of as hazardous waste. Decontaminate the area with an appropriate solvent.	General procedure for chemical spills[6][10][11][12][13]

Operational Plan: Step-by-Step Guidance

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

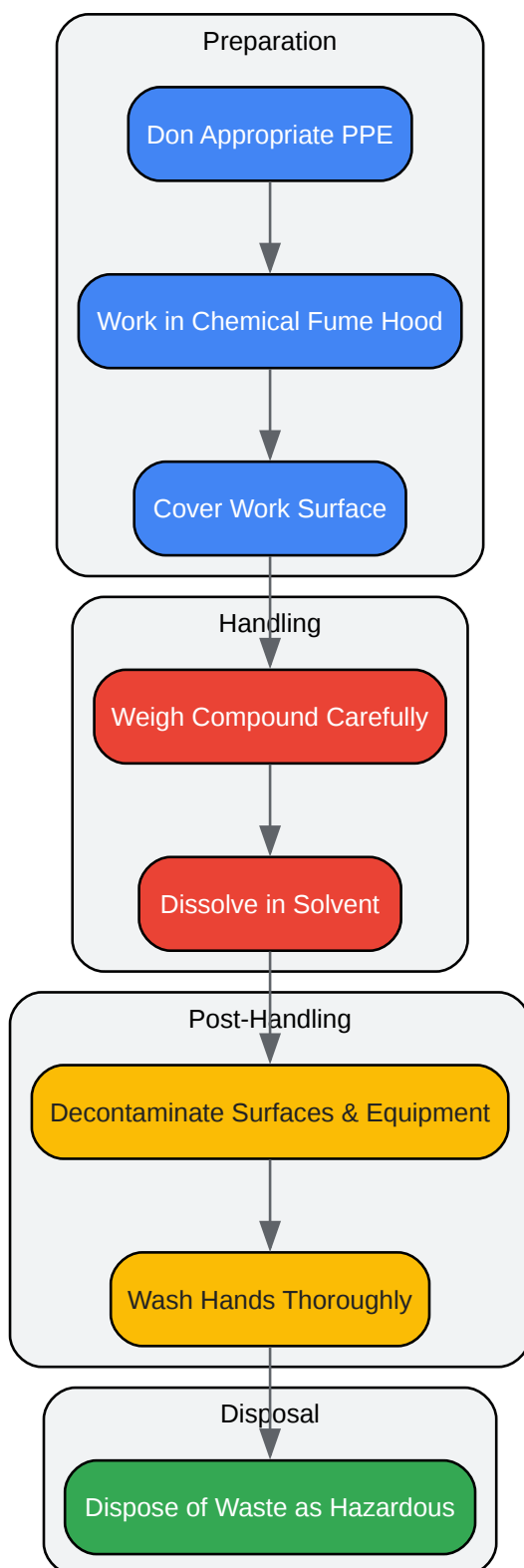
PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant nitrile gloves. Double-gloving is recommended.	Protects against skin contact.
Eye Protection	Safety goggles with side-shields.	Protects eyes from splashes or aerosols.
Body Protection	A lab coat must be worn.	Protects skin and clothing from contamination.
Respiratory Protection	Not typically required when handling within a certified chemical fume hood. If weighing or handling powders outside of a fume hood, a NIOSH-approved respirator is necessary.	Prevents inhalation of airborne particles.

Experimental Protocol: Safe Handling Workflow

Adherence to a strict operational workflow is critical to minimize risk.

- Preparation:
 - Before handling, ensure all required PPE is worn correctly.
 - Work must be conducted in a certified chemical fume hood.
 - Cover the work surface with absorbent, disposable bench paper.
- Weighing the Compound:
 - If available, use a powder containment hood for weighing the solid compound.
 - If a containment hood is not available, carefully weigh the material within the chemical fume hood.

- Use anti-static weigh paper to prevent dispersal of the powder.
- Handle with care to avoid generating dust.
- Dissolving the Compound:
 - Add solvent to the solid slowly and carefully to prevent splashing.
 - If necessary, use sonication to aid dissolution.
- Post-Handling:
 - Thoroughly wash hands after handling, even if gloves were worn.
 - Decontaminate all surfaces and equipment that came into contact with the compound using an appropriate solvent (e.g., 70% ethanol). Dispose of cleaning materials as solid hazardous waste.^[6]



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Caption: Safe handling workflow for **(S,R,S)-AHPC-PEG1-OTs**.

Disposal Plan

All waste generated from handling **(S,R,S)-AHPC-PEG1-OTs** must be treated as hazardous chemical waste.

Waste Segregation

- Solid Waste:
 - Collect all contaminated disposable materials, including gloves, weigh papers, pipette tips, and bench paper, in a dedicated and clearly labeled hazardous waste container.[\[5\]](#)
 - This container should be kept sealed when not in use.
- Liquid Waste:
 - Collect all unused solutions and contaminated solvents in a separate, sealed, and properly labeled hazardous waste container.[\[5\]](#)
 - Do not dispose of any liquid waste containing this compound down the drain.[\[4\]](#)

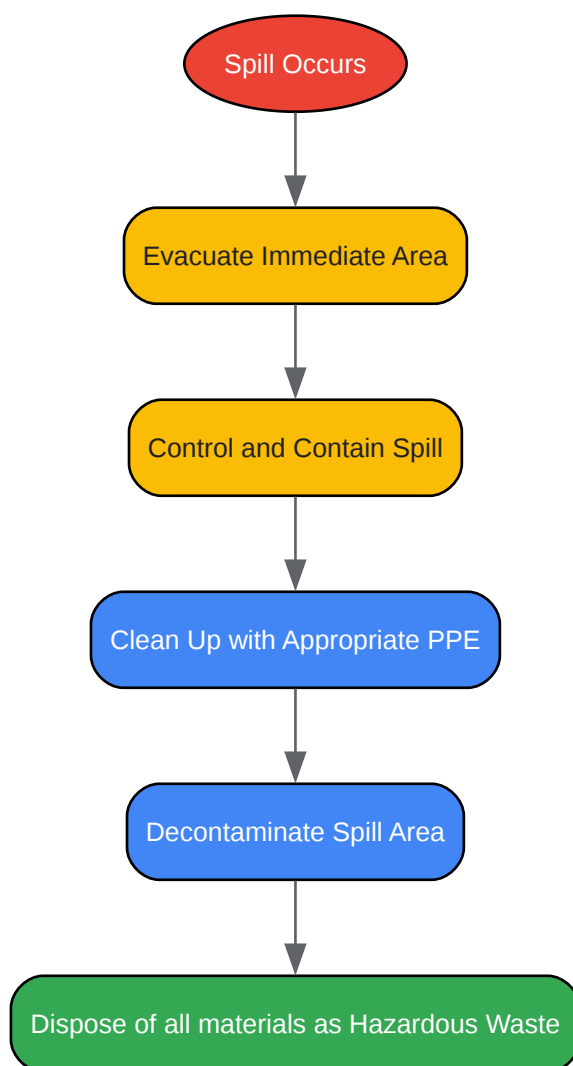
Disposal Procedure

- Labeling:
 - Clearly label all waste containers with "Hazardous Waste," the full chemical name "**(S,R,S)-AHPC-PEG1-OTs**," and the primary hazard (e.g., "Potent Compound," "Chemical Waste").[\[5\]](#)
- Storage:
 - Store waste containers in a designated satellite accumulation area within the laboratory, away from incompatible materials.[\[7\]](#)
- Pickup:
 - Follow your institution's established procedures for hazardous waste pickup.

Spill Management

In the event of a spill, immediate and appropriate action is necessary.

- Evacuate:
 - Alert others in the immediate area and evacuate the affected space.
- Control and Contain:
 - If safe to do so, prevent the spread of the spill.
 - For liquid spills, use an inert absorbent material such as vermiculite or sand to contain the spill.
 - For solid spills, carefully sweep the material, avoiding the generation of dust. A light mist of water can help prevent dust from becoming airborne.
- Cleanup:
 - Wear full personal protective equipment, including double gloves, safety goggles, a lab coat, and if necessary, a respirator.
 - Collect the absorbed material or swept solid into a sealable, labeled hazardous waste container.
- Decontaminate:
 - Clean the spill area with an appropriate solvent (e.g., 70% ethanol) and dispose of all cleaning materials as hazardous waste.^[6]



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Caption: Spill response workflow for **(S,R,S)-AHPC-PEG1-OTs**.

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